

Technical Monograph: Spectroscopic Profiling of 5-Bromopyrimidine-4,6-diamine

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Compound of Interest

Compound Name: 5-Bromopyrimidine-4,6-diamine

Cat. No.: B1634906

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CAS Registry Number: 34262-68-9 Molecular Formula: C

H

BrN

Exact Mass: 187.97 (for

Br)

Executive Summary & Structural Logic

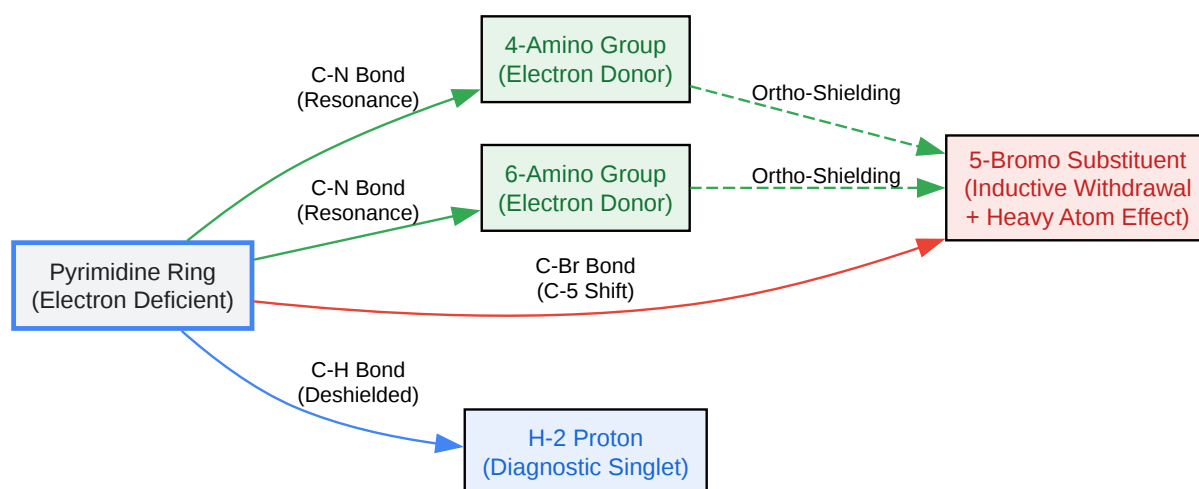
5-Bromopyrimidine-4,6-diamine is a critical halogenated heteroaromatic intermediate, serving as a scaffold for high-value kinase inhibitors, antifolates, and purine analogues (e.g., in the synthesis of antiviral agents).

For the analytical scientist, this molecule presents a unique spectroscopic challenge due to the electronic "push-pull" system: the electron-donating amine groups at positions 4 and 6 compete with the electron-withdrawing inductive effect of the bromine at position 5 and the intrinsic electron-deficiency of the pyrimidine ring.

This guide provides the definitive spectroscopic data required to validate identity and purity, distinguishing the target from common impurities like unbrominated 4,6-diaminopyrimidine or N-brominated byproducts.

Structural Connectivity Diagram (DOT)

The following diagram illustrates the core connectivity and the electronic environment influencing spectroscopic shifts.



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Figure 1: Structural connectivity and electronic influence map.^{[1][2][3]} Note the opposing electronic effects at the C-5 position.

Nuclear Magnetic Resonance (NMR) Profiling

NMR is the primary tool for confirming the regiochemistry of bromination. The disappearance of the C-5 proton signal (present in the starting material) and the preservation of the C-2 proton singlet are the key pass/fail criteria.

Solvent Selection: DMSO-

is the mandatory solvent. The compound has poor solubility in CDCl₃

due to strong intermolecular hydrogen bonding.

Proton (¹H) NMR Data

Spectrometer Frequency: 400 MHz or higher recommended.

Assignment	Shift (ppm)	Multiplicity	Integration	Coupling ()	Structural Insight
H-2	8.05 – 8.15	Singlet (s)	1H	N/A	The sole aromatic proton. Highly deshielded by the two flanking ring nitrogens.
NH	6.40 – 6.60	Broad Singlet (br s)	4H	N/A	Exchangeable protons. Chemical shift is concentration and temperature dependent.
Impurity	~7.80	Singlet	< 1%	N/A	Trace unbrominated starting material (4,6-diaminopyrimidine H-5) often appears here.

Expert Note: If the NH

signal appears as two distinct peaks or is excessively broad, this indicates restricted rotation or salt formation (e.g., HBr salt). Ensure the sample is a free base by adding a trace of Na

CO

in D

O/DMSO mix if unsure.

Carbon (C) NMR Data

Key Feature: The "Heavy Atom Effect" of Bromine. While halogens are inductively electron-withdrawing, the large electron cloud of Bromine often causes an upfield shift (shielding) or a smaller-than-expected downfield shift for the attached carbon (C-5) compared to Chlorine.

Assignment	Shift (ppm)	Type	Interpretation
C-4, C-6	161.0 – 163.0	Quaternary	Equivalent carbons attached to amino groups. Deshielded by N-atoms.
C-2	156.0 – 158.0	CH	Carbon between ring nitrogens.
C-5	85.0 – 95.0	Quaternary (C-Br)	Diagnostic Peak. Significantly upfield relative to typical aromatics due to electron donation from adjacent amines and the heavy atom effect.

Mass Spectrometry (MS) & Isotopic Signature

Mass spectrometry provides the most rapid confirmation of successful bromination via the characteristic isotopic abundance of Bromine (

Br :

Br

1:1).

Experimental Parameters (ESI-MS)

- Ionization Mode: Electrospray Ionization (ESI), Positive Mode ()
.
- Capillary Voltage: 3.0 – 3.5 kV.
- Cone Voltage: 20 – 30 V (Keep low to prevent in-source fragmentation).

Spectral Data Table

Ion Identity	m/z Value	Relative Abundance	Diagnostic Criteria
[M+H] (Br)	189.0	100%	Base peak (nominally).
[M+H] (Br)	191.0	~98%	Must be nearly equal height to the 189 peak ("Twin Towers" pattern).
[M+H-NH]	172.0 / 174.0	< 10%	Loss of ammonia (common in amino-pyrimidines).
[M+H-Br]	110.0	Variable	Debrominated fragment (indicates weak C-Br bond).

Mechanism of Fragmentation: High collision energy will trigger the loss of the halogen radical or HBr, followed by ring collapse (loss of HCN).

Infrared Spectroscopy (IR) Fingerprinting

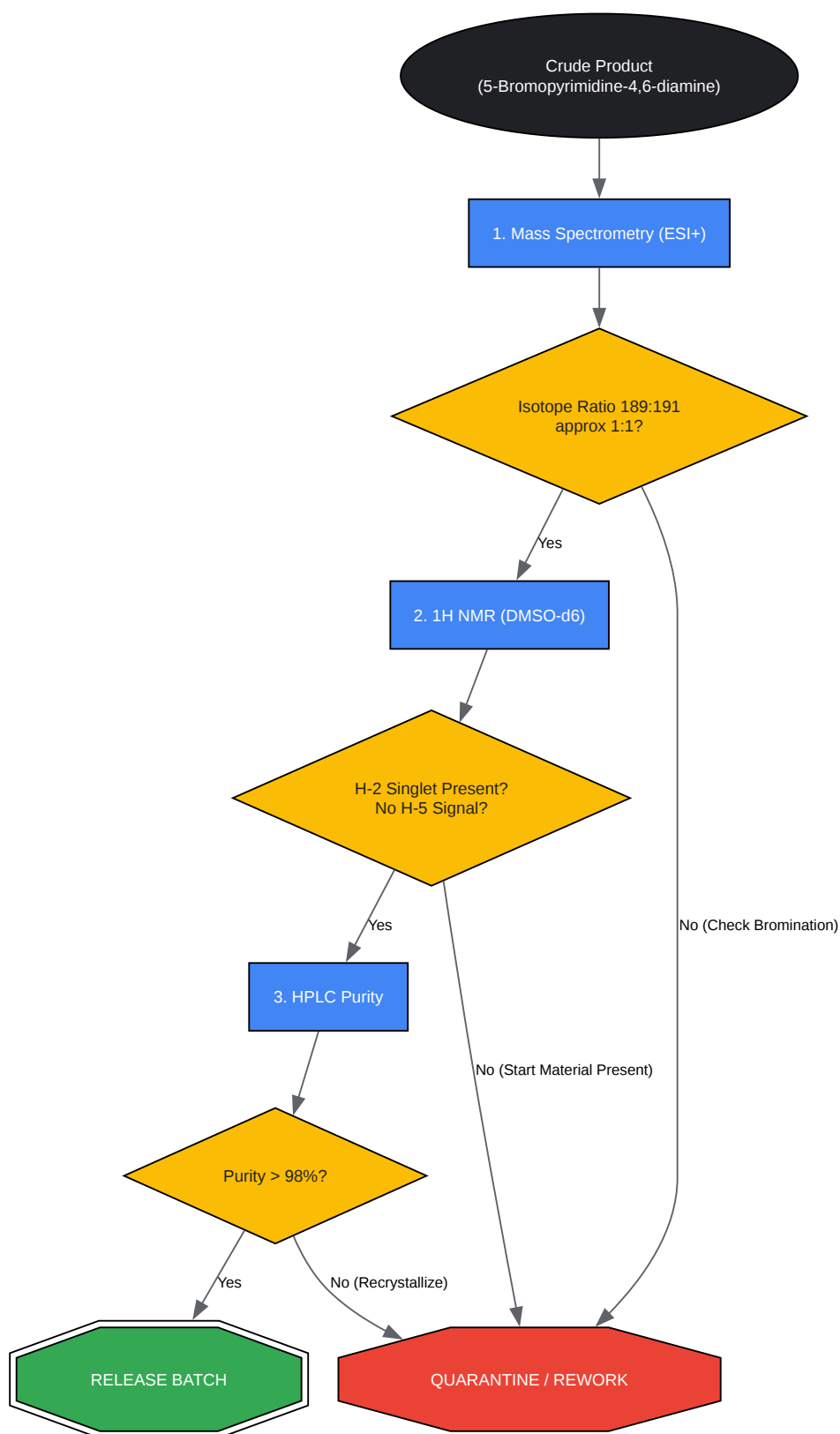
IR is utilized primarily for solid-state form identification (polymorphs) and quick goods-in identification.

Method: ATR (Attenuated Total Reflectance) or KBr Pellet.

Wavenumber (cm)	Vibration Mode	Functional Group Assignment
3450, 3320	(N-H)	Primary amine stretching (Asymmetric & Symmetric). Appears as a distinct doublet.
3100 – 3000	(C-H)	Aromatic C-H stretch (weak, single band for H-2).
1640 – 1580	(C=N) / (NH)	Pyrimidine ring breathing mixed with amine scissoring (Strong).
600 – 550	(C-Br)	Carbon-Bromine stretch. Fingerprint region confirmation.

Quality Control & Release Workflow

To ensure scientific integrity in a research or manufacturing setting, the following decision tree should be programmed into the LIMS (Laboratory Information Management System).



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Figure 2: Analytical decision matrix for batch release. This workflow prioritizes isotopic confirmation before structural elucidation.

References

- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 3423442, 5-Bromopyrimidine. Retrieved from [[Link](#)]
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- Pretsch, E., Bühlmann, P., & Badertscher, M. (2009). Structure Determination of Organic Compounds: Tables of Spectral Data. Springer.

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Sources

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